

4-Chloro-6-methoxy-2-methylquinoline safety and handling

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Compound of Interest

Compound Name: 4-Chloro-6-methoxy-2-methylquinoline

Cat. No.: B1597386

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An In-depth Technical Guide to the Safe Handling of **4-Chloro-6-methoxy-2-methylquinoline**

Compound: **4-Chloro-6-methoxy-2-methylquinoline** CAS Number: 50593-73-2 Molecular

Formula: C₁₁H₁₀ClNO Primary Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide for the safe handling, storage, and disposal of **4-Chloro-6-methoxy-2-methylquinoline**. As a key intermediate in the synthesis of biologically active molecules, including potential PI3K/mTOR inhibitors for cancer research and compounds with antitubercular activity, its proper management in a laboratory setting is paramount.^{[1][2]} This guide is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a culture of safety and experimental integrity.

Compound Identification and Physical Properties

A foundational step in safe handling is understanding the basic physical characteristics of the substance. These properties influence its potential for dispersion, its stability, and the appropriate methods for its containment.

Property	Value	Source
IUPAC Name	4-chloro-6-methoxy-2-methylquinoline	[3]
CAS Number	50593-73-2	
Molecular Formula	C ₁₁ H ₁₀ CINO	[3]
Molecular Weight	207.66 g/mol	
Appearance	Solid, Crystalline	[4]
Boiling Point	308.8 °C at 760 mmHg	[5] [6]
Flash Point	140.6 °C	[5]

GHS Hazard Identification and Toxicological Summary

4-Chloro-6-methoxy-2-methylquinoline is classified as a hazardous substance under the Globally Harmonized System (GHS).[\[3\]](#) Its primary routes of exposure in a laboratory setting are inhalation of dust, dermal contact, eye contact, and accidental ingestion.[\[7\]](#) The significant acute toxicity of this compound necessitates stringent handling protocols.

GHS Classification	Hazard Code	Hazard Statement
Acute Toxicity, Oral (Category 3)	H301	Toxic if swallowed
Serious Eye Damage (Category 1)	H318	Causes serious eye damage
Skin Irritation (Category 2)	H315	Causes skin irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation

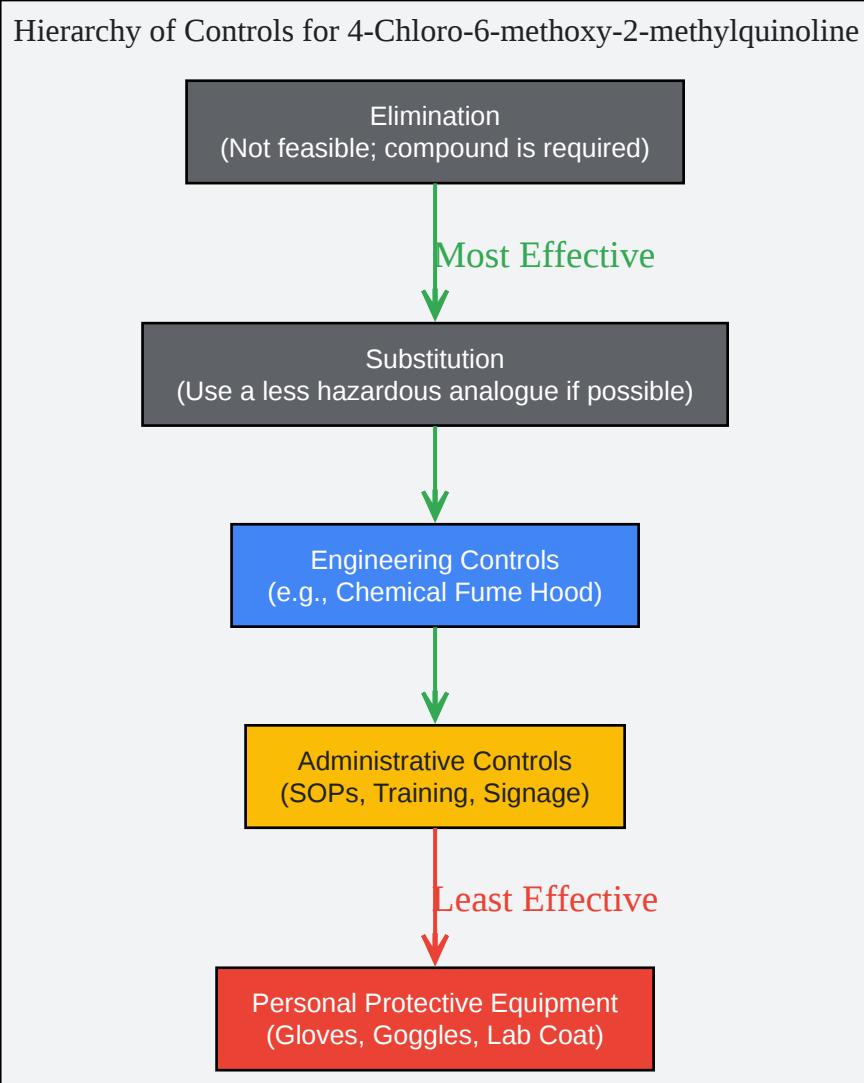
Source: PubChem[\[3\]](#)

Toxicological Rationale:

- Acute Oral Toxicity (H301): The "Toxic if swallowed" classification indicates that a small amount of this compound, if ingested, can cause serious health effects or be fatal. This underscores the critical importance of preventing hand-to-mouth contamination through rigorous personal hygiene.[8]
- Serious Eye Damage (H318): This is the most severe classification for eye hazards and indicates a risk of irreversible damage upon contact. The chemical structure, likely possessing corrosive properties to mucosal tissues, necessitates more than standard safety glasses; chemical splash goggles and/or a face shield are mandatory.[3][9]
- Skin and Respiratory Irritation (H315, H335): As a chlorinated aromatic heterocycle, the compound can irritate the skin upon contact and the respiratory system if inhaled as a dust or aerosol.[3][10] Chronic exposure, even at low levels, should be avoided.

The Hierarchy of Controls: A Framework for Risk Mitigation

The cornerstone of modern laboratory safety is the "Hierarchy of Controls." This framework prioritizes the most effective and reliable safety measures over less effective ones. Adherence to this hierarchy is not merely a best practice; it is a system for designing inherently safer experiments. Personal Protective Equipment (PPE) is always considered the final line of defense.[11]



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